

12 β -Hydroxyganoderenic Acid B: An In-Depth Technical Overview

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Compound of Interest

Compound Name: 12 β -Hydroxyganoderenic acid B

Cat. No.: B15572564

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CAS Number: 1309931-84-7

Molecular Formula: C₃₀H₄₂O₈

Molecular Weight: 530.65 g/mol

Introduction

12 β -Hydroxyganoderenic acid B is a complex triterpenoid isolated from the medicinal mushroom *Ganoderma lucidum*, a fungus with a long history of use in traditional Asian medicine.^[1] As a member of the ganoderic acid family, this compound is part of a diverse group of highly oxygenated lanostane-type triterpenoids that contribute to the pharmacological activities of *Ganoderma lucidum*. While extensive research has been conducted on the therapeutic potential of *Ganoderma lucidum* extracts and some of its more abundant triterpenoids, specific in-depth data on **12 β -Hydroxyganoderenic acid B** remains limited in publicly available scientific literature. This guide provides a comprehensive overview of the available technical information for this compound, including its chemical properties and general biological context, while also highlighting the current gaps in experimental data.

Chemical and Physical Properties

A summary of the known chemical and physical properties of **12 β -Hydroxyganoderenic acid B** is presented in the table below. This information is primarily derived from chemical supplier databases and analytical studies of *Ganoderma lucidum* extracts.

Property	Value	Reference
CAS Number	1309931-84-7	N/A
Molecular Formula	C ₃₀ H ₄₂ O ₈	[2]
Molecular Weight	530.65 g/mol	[2]
Class	Triterpenoid	[1]
Source	Ganoderma lucidum	[1]

Biological Activity and Therapeutic Potential: A General Perspective

Triterpenoids from Ganoderma species are widely reported to possess a range of biological activities, including antitumor, antimicrobial, antiviral, and anti-aging effects.[1] However, specific quantitative data and detailed mechanistic studies for **12 β -Hydroxyganoderenic acid B** are not readily available in the current body of scientific literature. The biological activities described below are based on studies of other closely related ganoderic acids and should be considered as potential areas of investigation for **12 β -Hydroxyganoderenic acid B**.

Anticancer Activity

Many ganoderic acids have demonstrated cytotoxic effects against various cancer cell lines. For instance, some studies have explored the effects of ganoderic acids on breast cancer cells, observing inhibition of proliferation and angiogenesis, as well as induction of apoptosis. The underlying mechanism for some ganoderic acids has been linked to the modulation of signaling pathways such as the NF- κ B pathway. However, no specific studies demonstrating the anticancer activity of **12 β -Hydroxyganoderenic acid B**, nor any IC₅₀ values for this specific compound, have been found.

Neuroprotective Effects

Extracts of Ganoderma lucidum and some of its constituent triterpenoids have been investigated for their neuroprotective properties. These effects are often attributed to their antioxidant and anti-inflammatory activities. Research in this area is ongoing, but there is

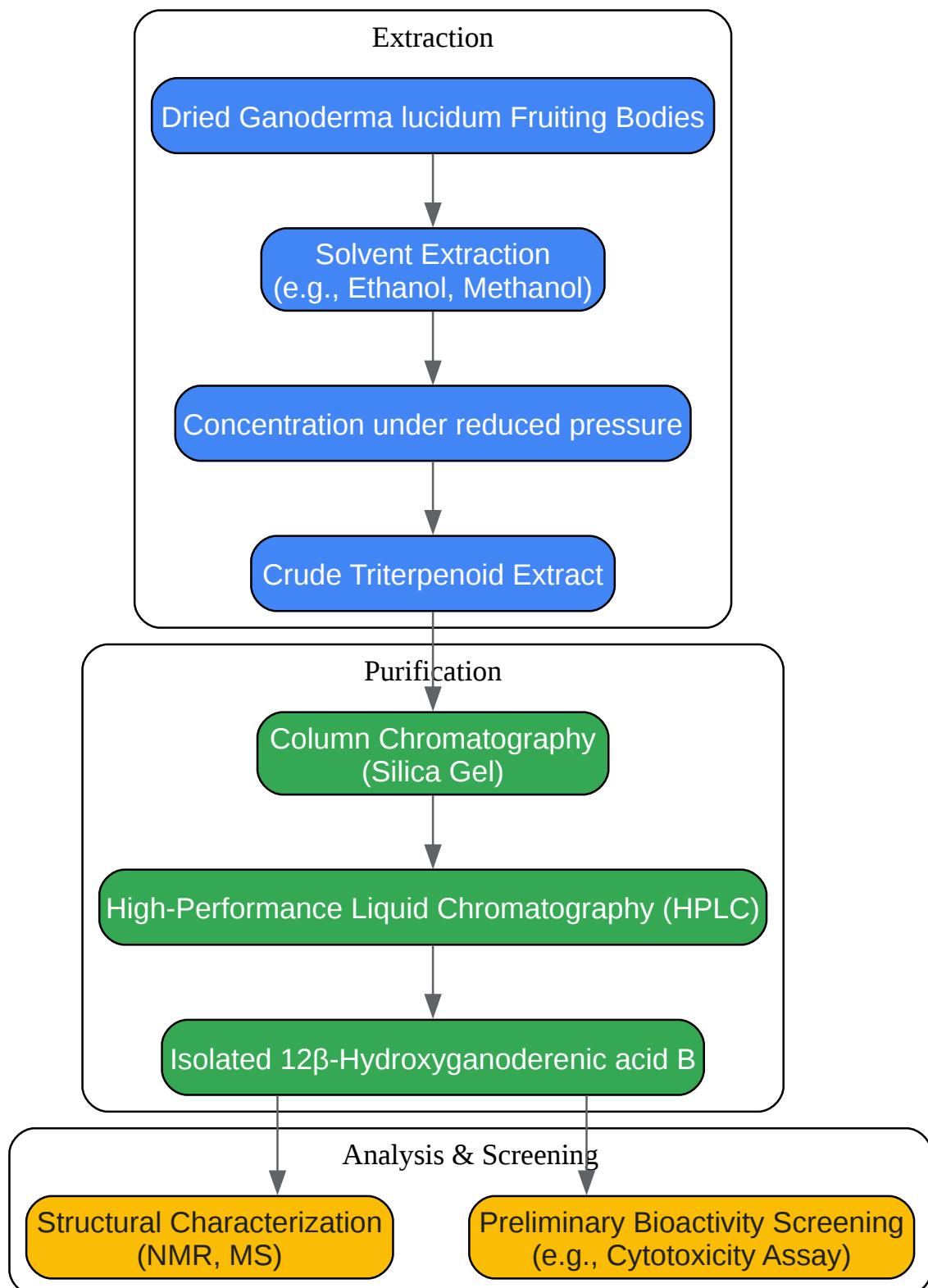
currently no specific experimental data detailing the neuroprotective effects of **12 β -Hydroxyganoderenic acid B**.

Anti-inflammatory Activity

The anti-inflammatory potential of *Ganoderma lucidum* triterpenoids is a significant area of research. Some ganoderic acids have been shown to inhibit inflammatory pathways, although the specific mechanisms can vary. As with other biological activities, there is a lack of specific studies and quantitative data on the anti-inflammatory activity of **12 β -Hydroxyganoderenic acid B**.

Experimental Protocols

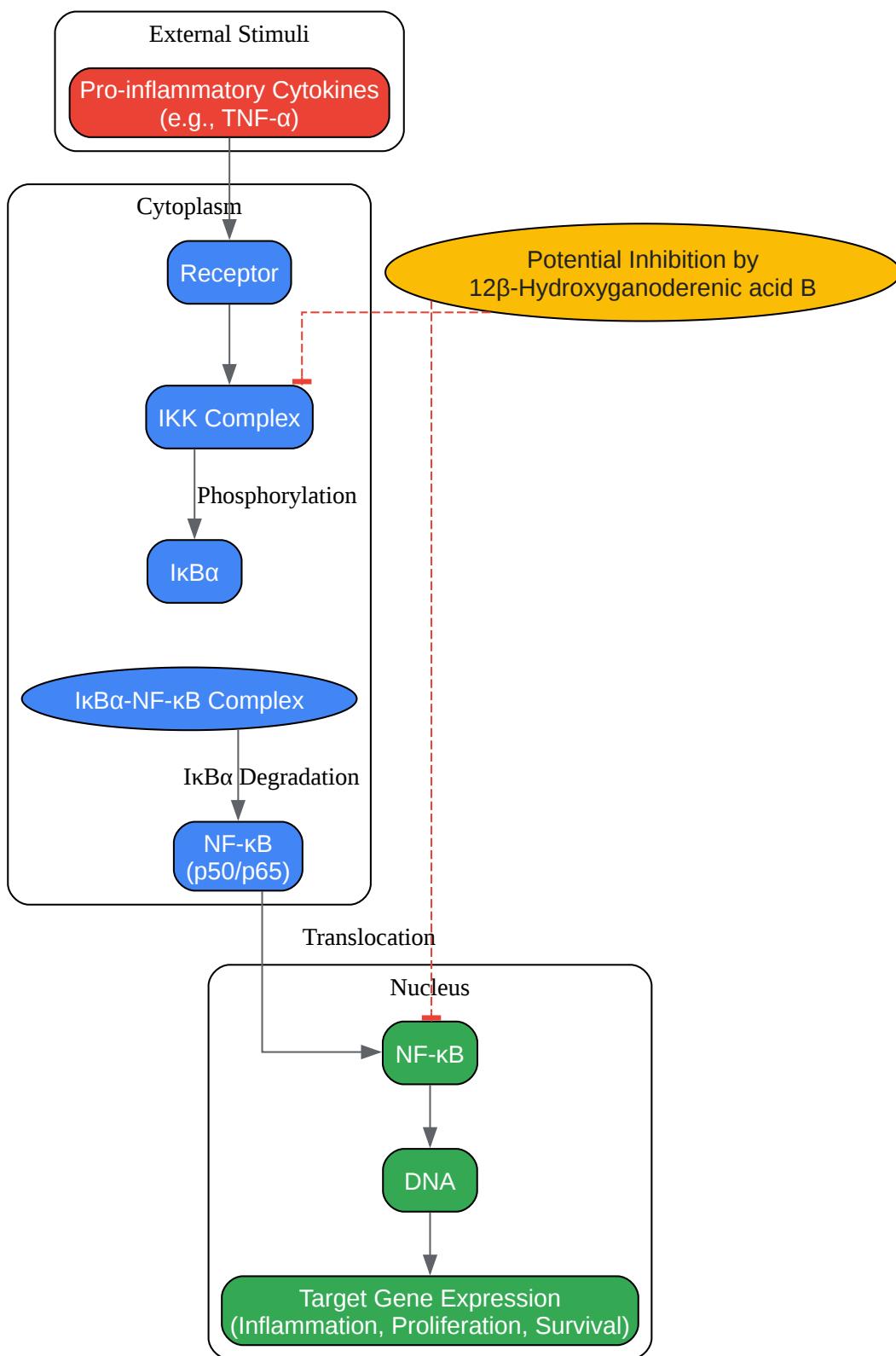
Due to the absence of published research detailing specific biological assays for **12 β -Hydroxyganoderenic acid B**, this section will outline a generalized experimental workflow for the isolation and preliminary screening of triterpenoids from *Ganoderma lucidum*. This can serve as a foundational methodology for researchers interested in investigating the properties of **12 β -Hydroxyganoderenic acid B**.

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Caption: Generalized workflow for the extraction, purification, and analysis of **12 β -Hydroxyganoderenic acid B**.

Signaling Pathways: A Hypothetical Framework

Given the known activities of other ganoderic acids, a potential area of investigation for **12 β -Hydroxyganoderenic acid B** is its effect on key cellular signaling pathways involved in cancer and inflammation, such as the NF- κ B pathway. The following diagram illustrates a simplified representation of the NF- κ B signaling cascade, a common target for many natural products.



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Caption: Hypothetical inhibition of the NF-κB signaling pathway by **12 β -Hydroxyganoderenic acid B**.

Conclusion and Future Directions

12 β -Hydroxyganoderenic acid B is a structurally defined triterpenoid from *Ganoderma lucidum*. While its chemical properties are established, there is a notable lack of specific in vitro and in vivo data regarding its biological activities. The general therapeutic potential of ganoderic acids suggests that this compound may possess valuable pharmacological properties, particularly in the areas of oncology, neuroprotection, and inflammation.

Future research should focus on the following:

- Isolation and Purification: Development of efficient methods to obtain sufficient quantities of pure **12 β -Hydroxyganoderenic acid B** for comprehensive biological evaluation.
- In Vitro Screening: Systematic screening of the compound against a panel of cancer cell lines, neuronal cell models under stress conditions, and assays for key inflammatory markers to determine its bioactivity profile and obtain quantitative data such as IC₅₀ values.
- Mechanism of Action Studies: Elucidation of the specific molecular targets and signaling pathways modulated by **12 β -Hydroxyganoderenic acid B** to understand its mode of action.

A thorough investigation into these areas will be crucial to unlock the full therapeutic potential of this and other rare triterpenoids from *Ganoderma lucidum*.

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References

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